

Technical Support Center: 4"-Methyloxy-Daidzin In Vivo Studies

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Compound of Interest

Compound Name: 4"-methyloxy-Daidzin

Cat. No.: B2884814

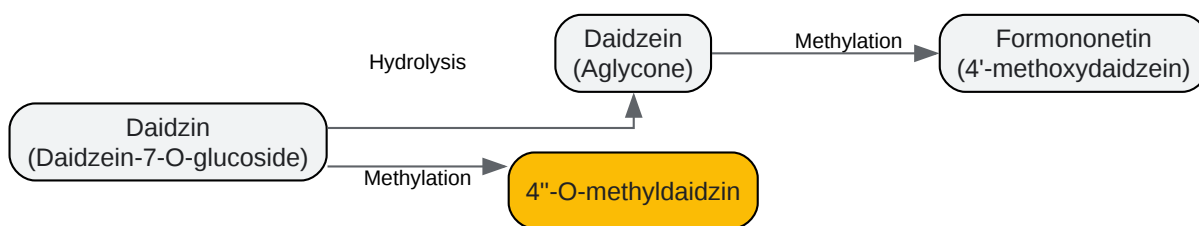
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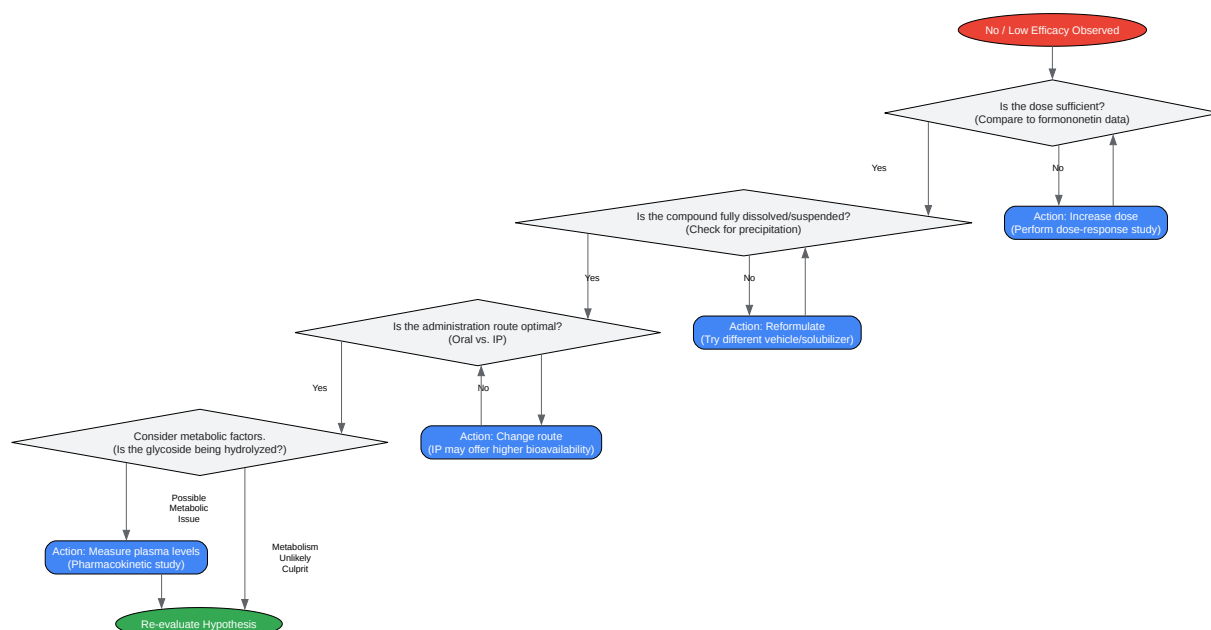
Welcome to the technical support center for **4"-methyloxy-*daidzin***. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing in vivo study parameters. Here you will find frequently asked questions and troubleshooting guides to address common challenges encountered during experimental design and execution.

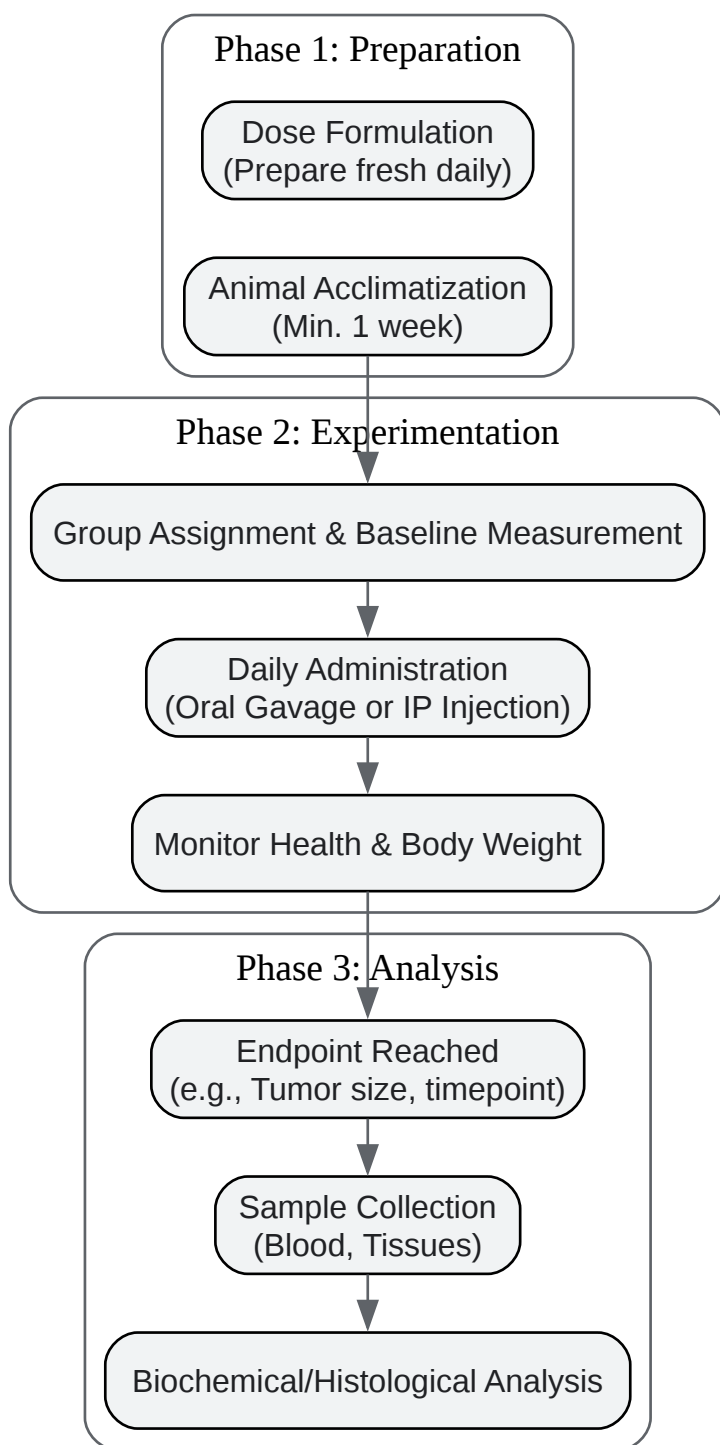
Frequently Asked Questions (FAQs)

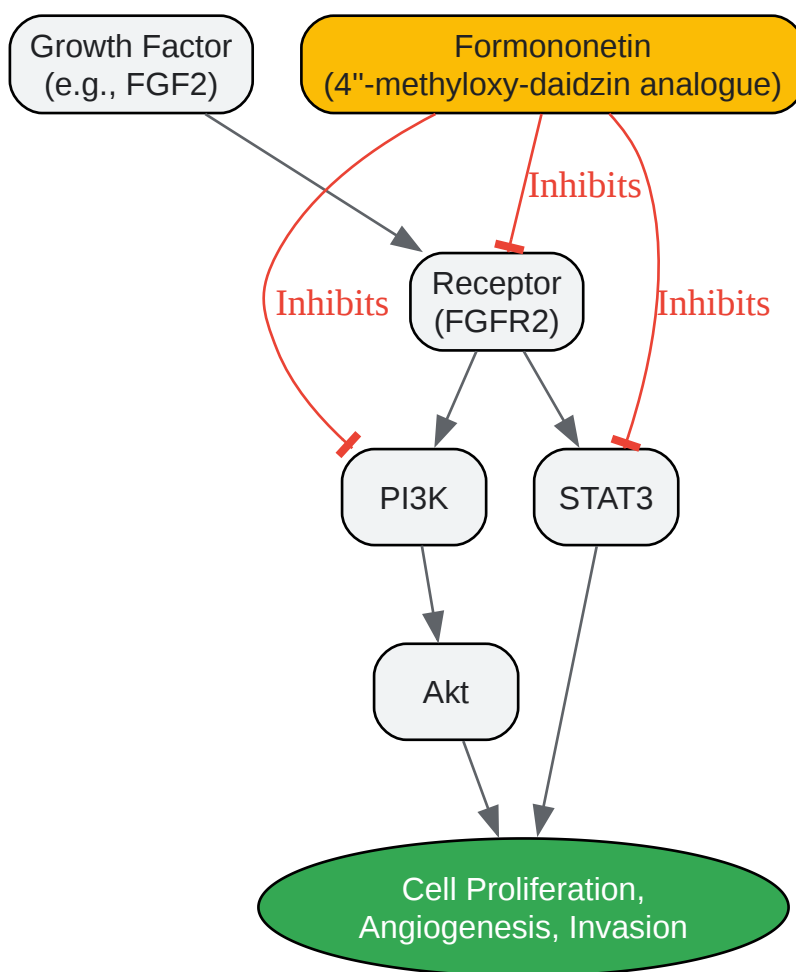
Q1: What is **4"-methyloxy-*daidzin*** and how is it related to other common isoflavones?

A1: **4"-methyloxy-*daidzin*** is a methoxylated glycoside of the isoflavone *daidzein*. Isoflavones are a class of phytoestrogens found predominantly in legumes like soybeans.^{[1][2][3]} The core structure is *daidzein*. When *daidzein* has a glucose molecule attached, it is called *daidzin*. **4"-methyloxy-*daidzin*** is a derivative where a methyl group is added to the 4" position of the glucose on *daidzin*.^{[1][2]} It is structurally related to *formononetin* (4'-methoxy*daidzein*), which is the aglycone (non-sugar) form. Due to better solubility and stability, glycosylated forms of flavonoids are of increasing interest.^{[1][2]}









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References

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